

Structural and Conformational Analysis of Nicofuranose: A Review of Available Data

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Compound of Interest

Compound Name: Nicofuranose

CAS No.: 15351-13-0

Cat. No.: B101836

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Abstract

Nicofuranose, a tetranicotinoyl ester of fructofuranose, is recognized for its role as a hypolipidemic agent.^{[1][2]} A comprehensive understanding of its three-dimensional structure and conformational dynamics is crucial for elucidating its mechanism of action and for the rational design of novel derivatives with improved pharmacological profiles. This technical guide synthesizes the currently available information on the structural and conformational properties of **Nicofuranose**, drawing from public databases and relevant literature on analogous compounds. However, it is important to note at the outset that detailed, publicly accessible experimental studies, such as single-crystal X-ray diffraction or comprehensive NMR spectroscopic analyses specifically focused on **Nicofuranose**, are limited. Consequently, this guide provides a foundational overview based on existing data and methodologies commonly applied to similar molecules.

Chemical Structure and Properties

Nicofuranose is chemically designated as 1,3,4,6-tetrakis-O-(pyridin-3-ylcarbonyl)- β -D-fructofuranose.[3] Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C30H24N4O10	[3]
Molar Mass	600.540 g.mol ⁻¹	[3]
IUPAC Name	1,3,4,6-tetrakis-O-(pyridin-3-ylcarbonyl)- β -D-fructofuranose	[3]
Synonyms	1,3,4,6-tetranicotinoyl fructofuranose, Tetranicotinoylfructofuranose	[3]
CAS Number	15351-13-0	[3]

Structural Analysis: Current State of Knowledge

A thorough search of scientific literature and crystallographic databases did not yield a publicly available single-crystal X-ray structure of **Nicofuranose**. Such an analysis would provide definitive, high-resolution data on bond lengths, bond angles, and the precise conformation of the molecule in the solid state.

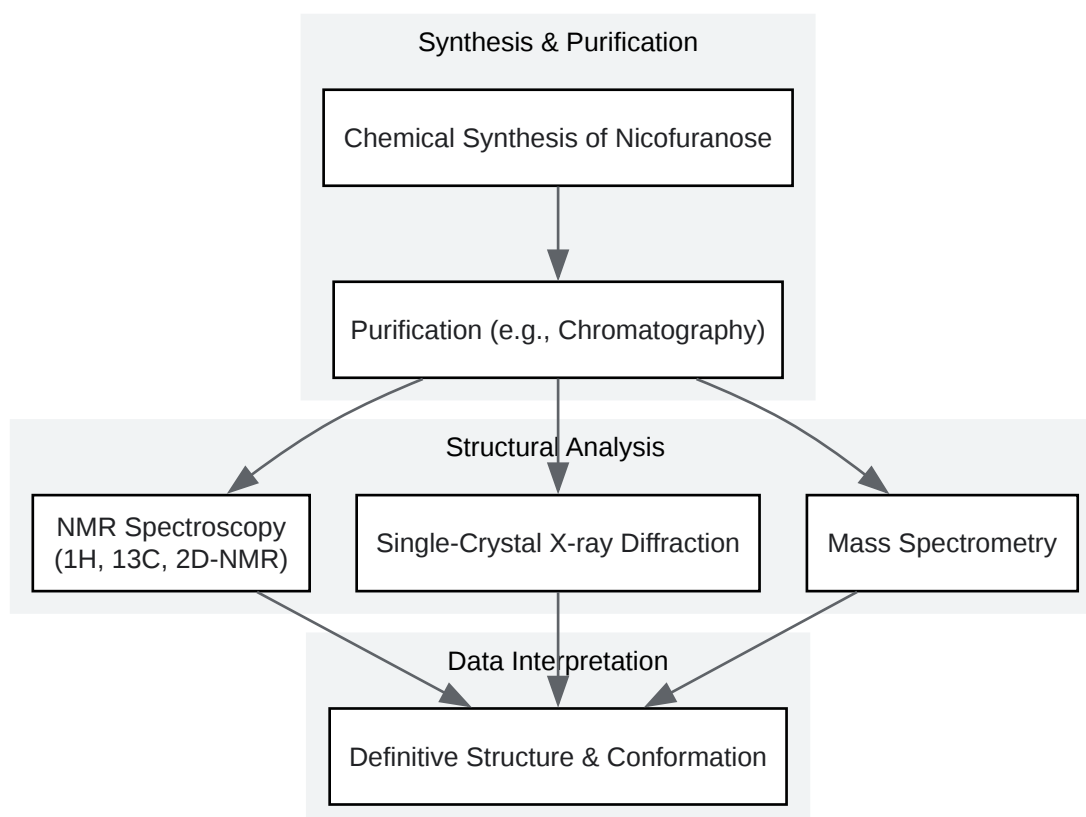
In the absence of a dedicated crystal structure for **Nicofuranose**, researchers often rely on computational modeling and data from structurally related compounds. Studies on other nicotinic acid derivatives have successfully employed single-crystal X-ray diffraction to determine their molecular geometries.[4] These studies provide a framework for understanding the likely conformations of the nicotinoyl moieties in **Nicofuranose**.

In Silico Modeling and 3D Conformation

Public databases such as PubChem provide computationally generated 3D conformers of **Nicofuranose**. These models are valuable for visualizing the molecule's spatial arrangement, although they are predictive and await experimental validation.

Logical Workflow for Structural Elucidation

The following diagram illustrates a typical workflow for the structural elucidation of a small molecule like **Nicofuranose**, highlighting the steps that would be necessary to obtain the detailed data currently unavailable.



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Caption: A generalized workflow for the synthesis and structural elucidation of a chemical compound.

Conformational Studies

The conformational flexibility of **Nicofuranose** is primarily determined by the fructofuranose ring pucker and the rotational freedom around the ester linkages connecting the nicotinic acid moieties.

Furanose Ring Conformation

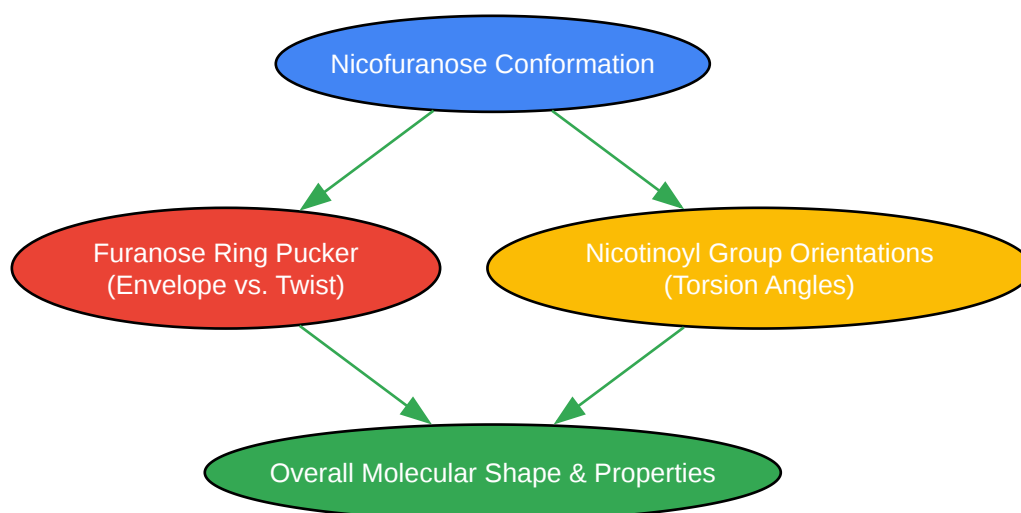
The five-membered furanose ring is not planar and exists in a dynamic equilibrium between various "puckered" conformations, most commonly described as envelope (E) and twist (T) forms. The specific pucker is defined by the displacement of atoms from a mean plane. The energetic landscape of these conformations is influenced by the steric and electronic effects of its substituents. For unsubstituted furanose rings, the energy barrier between these conformations is low, allowing for rapid interconversion. The bulky tetranicotinoyl substituents on **Nicofuranose** are expected to create a more constrained conformational landscape, favoring specific puckers that minimize steric hindrance.

Orientation of Nicotinoyl Groups

The four nicotinoyl groups have rotational freedom around the C-O ester bonds. The preferred orientation of these groups will be a balance between minimizing steric clashes and optimizing electronic interactions, such as dipole-dipole interactions.

Relationship of Conformational States

The following diagram illustrates the key conformational considerations for **Nicofuranose**.



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Caption: Factors influencing the overall conformation of **Nicofuranose**.

Experimental Protocols: A Methodological Overview

While specific experimental protocols for **Nicofuranose** are not available, this section outlines the standard methodologies that would be employed for its structural and conformational analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules in solution.

- **Sample Preparation:** A sample of high-purity **Nicofuranose** would be dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- **1D NMR (¹H and ¹³C):** ¹H NMR would provide information on the number of different types of protons and their neighboring environments through chemical shifts and spin-spin coupling. ¹³C NMR would identify the number of non-equivalent carbon atoms.
- **2D NMR (COSY, HSQC, HMBC):**
 - **COSY (Correlation Spectroscopy):** Would reveal proton-proton coupling networks, helping to assign protons within the furanose ring.
 - **HSQC (Heteronuclear Single Quantum Coherence):** Would correlate directly bonded proton and carbon atoms.
 - **HMBC (Heteronuclear Multiple Bond Correlation):** Would show correlations between protons and carbons over two to three bonds, which is crucial for assigning the nicotinoyl groups to their specific positions on the furanose ring.
- **NOESY (Nuclear Overhauser Effect Spectroscopy):** This technique would provide information about through-space proximity of protons, which is invaluable for determining the relative stereochemistry and preferred conformation in solution.

X-ray Crystallography

Single-crystal X-ray crystallography provides the most definitive structural information in the solid state.

- **Crystallization:** The primary challenge would be to grow single crystals of **Nicofuranose** of sufficient size and quality. This typically involves screening a wide range of solvents and crystallization conditions (e.g., slow evaporation, vapor diffusion).
- **Data Collection:** A suitable crystal would be mounted on a diffractometer and irradiated with X-rays. The diffraction pattern is collected as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is used to calculate an electron density map, from which the atomic positions are determined. This initial model is then refined to best fit the experimental data, yielding precise bond lengths, angles, and torsion angles.

Conclusion and Future Directions

The structural and conformational properties of **Nicofuranose** remain an area ripe for detailed experimental investigation. While computational models provide a useful starting point, a comprehensive understanding requires empirical data from techniques such as NMR spectroscopy and single-crystal X-ray diffraction. Future research focused on the synthesis of high-purity **Nicofuranose** suitable for these analyses would be invaluable. The resulting structural data would not only provide a deeper understanding of its physicochemical properties but also pave the way for the structure-based design of next-generation hypolipidemic agents.

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